

D-Histidine monohydrochloride solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Histidine monohydrochloride*

Cat. No.: *B1330029*

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D-Histidine Monohydrochloride Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **D-Histidine monohydrochloride** during their experiments.

Frequently Asked Questions (FAQs)

1. What is the expected solubility of **D-Histidine monohydrochloride** in water?

D-Histidine monohydrochloride is generally considered to be soluble in water. The hydrochloride form enhances its water solubility.^[1] Published solubility values for the L-enantiomer, which is expected to have similar physical properties, range from 41.9 g/L to 170 g/L at or near room temperature.^{[2][3]} One source specifies the solubility of L-Histidine monohydrochloride monohydrate as 149.55 g/L.^{[4][5]} Another indicates a solubility of 50 mg/ml in water, resulting in a clear, colorless solution.^{[6][7]}

2. How does pH affect the solubility of **D-Histidine monohydrochloride**?

The pH of a solution significantly impacts the solubility of histidine. **D-Histidine monohydrochloride**, being the salt of a weak base (histidine) and a strong acid (hydrochloric acid), creates an acidic solution when dissolved in water. The pH of a 10% (100 g/L) solution of

L-Histidine monohydrochloride is typically in the range of 3.5 to 4.5.[8] The pKa of the imidazole side chain of histidine is approximately 6.0.[6][7] At pH values below its pKa, the imidazole group is protonated and positively charged, which generally increases water solubility. As the pH approaches and surpasses the isoelectric point (pI) of histidine (around 7.6), its net charge approaches zero, leading to a decrease in solubility. Therefore, maintaining a slightly acidic pH can help ensure complete dissolution.

3. What is the effect of temperature on the solubility of **D-Histidine monohydrochloride**?

The solubility of histidine in aqueous solutions generally increases with temperature.[9][10] For L-histidine in binary solvent mixtures (water + organic solvent), its solubility has been shown to increase with rising temperature.[9][10] While specific data for **D-Histidine monohydrochloride** is limited, this general trend is expected to hold true. If you are experiencing solubility issues, gently warming the solution may aid in dissolution.

4. In which common laboratory solvents is **D-Histidine monohydrochloride** soluble or insoluble?

D-Histidine monohydrochloride is highly soluble in water. It is generally insoluble in organic solvents like ether and alcohol. It is also noted to be insoluble in DMSO.[11] When working with mixed solvent systems, the solubility of histidine decreases as the mole fraction of the organic solvent increases.[9][10]

5. How can I prevent the precipitation of **D-Histidine monohydrochloride** in my buffer solution?

Precipitation of histidine-containing solutions can occur due to changes in pH, temperature, or high concentrations.[12] To prevent precipitation:

- **Control the pH:** Ensure the buffer pH is maintained in a range where the histidine molecule is sufficiently charged (generally, slightly acidic to neutral). Histidine itself is an effective buffer around pH 6.0.[13][14]
- **Avoid high concentrations:** Do not exceed the solubility limit at a given temperature. If a high concentration is required, consider gentle heating during preparation and ensure the final solution is stored appropriately.

- Consider excipients: In complex formulations, such as those for monoclonal antibodies, other excipients are used to stabilize the protein and prevent aggregation, with histidine often serving as the buffer.[\[13\]](#)[\[15\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Cloudy solution or incomplete dissolution in water.	- Concentration exceeds solubility limit. - Low temperature of the solvent. - Incorrect pH of the final solution.	- Refer to the solubility data tables to ensure you are within the solubility limits. - Gently warm the solution while stirring. - Check and adjust the pH of the solution. A slightly acidic pH is generally favorable for the monohydrochloride form.
Precipitation occurs after cooling a heated solution.	The solution was supersaturated at the higher temperature.	- Re-heat the solution to redissolve the precipitate and then dilute it to a concentration that is stable at room temperature. - Maintain the solution at a slightly elevated temperature if the experimental protocol allows.
Precipitation observed when adding to a buffered solution.	- The pH of the buffer is near the isoelectric point of histidine, reducing its solubility. - The buffer contains components that interact with and reduce the solubility of D-Histidine monohydrochloride.	- Verify the final pH of the mixture. Adjust the buffer pH if necessary to be further from the pI of histidine (~7.6). - Test the solubility in a small volume of the buffer before preparing the full batch. - Consider using a different buffer system.
Difficulty dissolving in a mixed solvent system (e.g., water/ethanol).	Histidine has poor solubility in organic solvents.	- Increase the proportion of water in the solvent mixture. - Dissolve the D-Histidine monohydrochloride in the aqueous phase first before adding the organic solvent.

Quantitative Data

Table 1: Solubility of Histidine Monohydrochloride in Water

Compound	Concentration	Temperature (°C)	Solvent	Observations
L-Histidine monohydrochloride monohydrate	100 g/L (10%)	Not Specified	Water	Clear, colorless solution[8]
(S)-(+)-Histidine hydrochloride monohydrate	149.55 g/L	20	H ₂ O	-
L-Histidine monohydrochloride monohydrate	50 mg/ml	Not Specified	Water	Clear, colorless solution[6][7]
l-histidine monohydrochloride monohydrate	41.9 g/L	25	Water	-[2]
l-histidine monohydrochloride monohydrate	56.6 g/L	25	Water	-[3]
L-Histidine monohydrochloride monohydrate	169.9 g/L	20	Water	-
L-Histidine monohydrochloride monohydrate	100 mg/mL	Not Specified	H ₂ O	-

Table 2: pH of L-Histidine Monohydrochloride Solutions

Concentration	Temperature (°C)	Solvent	pH Range
100 g/L (10%)	20	H ₂ O	3.5 - 4.5
100 g/L (10%)	Not Specified	Water	3.50 - 4.50[8]
1% solution	Not Specified	Water	3.5 - 4.5[3]
50 g/L	Not Specified	CO ₂ -free water	3.0 - 5.0[4]
149.55 g/l	20	H ₂ O	4.38 - 4.48[5]

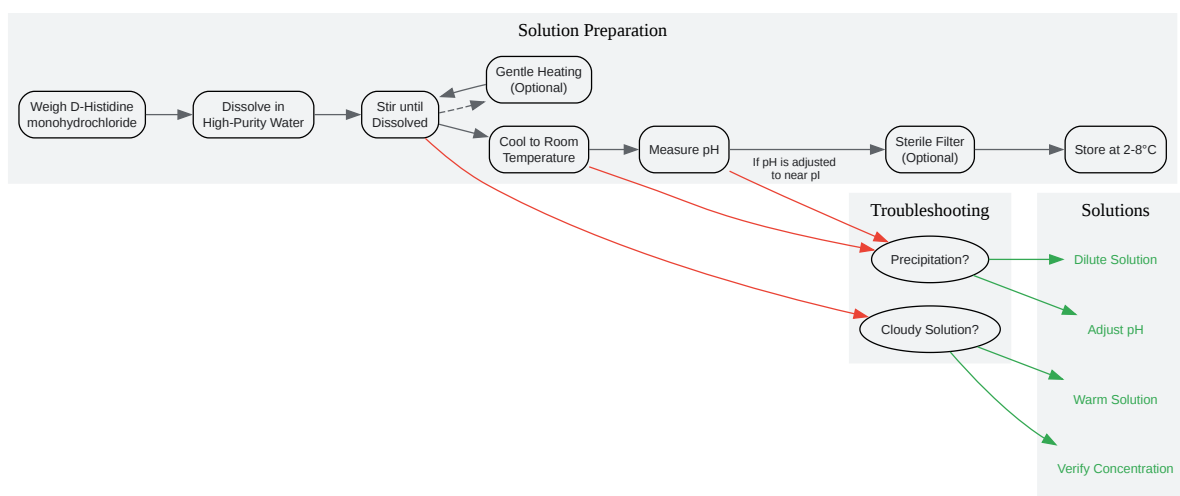
Experimental Protocols

Protocol 1: Preparation of a Stock Solution of **D-Histidine Monohydrochloride** in Water

- Objective: To prepare a clear, aqueous stock solution of **D-Histidine monohydrochloride**.
- Materials:
 - **D-Histidine monohydrochloride** powder
 - High-purity water (e.g., Milli-Q or deionized)
 - Sterile container
 - Magnetic stirrer and stir bar
 - pH meter
- Procedure:
 1. Determine the desired concentration of the stock solution, ensuring it is below the solubility limit at the intended storage temperature (refer to Table 1).
 2. Measure the required amount of **D-Histidine monohydrochloride** powder using a calibrated balance.
 3. Add the powder to the corresponding volume of high-purity water in the sterile container.

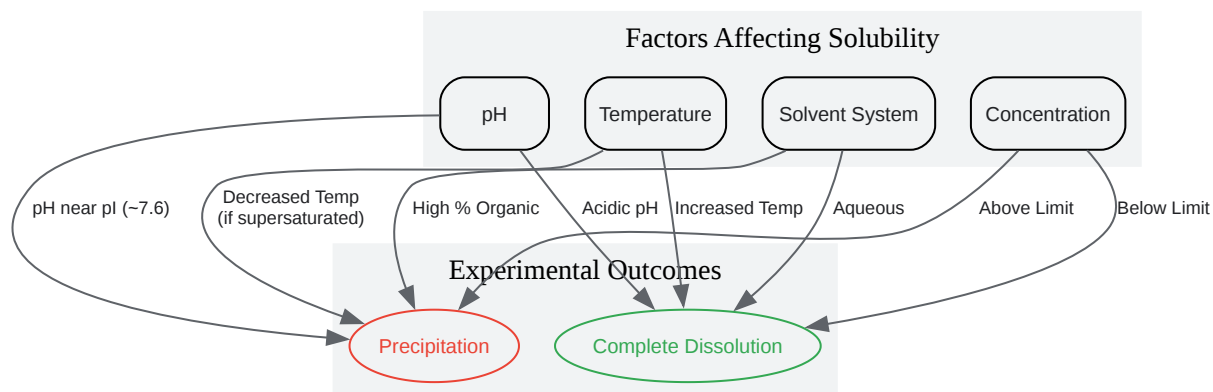
4. Place the container on a magnetic stirrer and add a stir bar.
5. Stir the solution until the powder is completely dissolved. Gentle heating (e.g., to 30-40 °C) can be applied to expedite dissolution if necessary.
6. After dissolution, allow the solution to cool to room temperature.
7. Measure the pH of the solution. For the monohydrochloride salt, the pH will be acidic. If a different pH is required for your experiment, adjust it slowly using appropriate acids (e.g., HCl) or bases (e.g., NaOH), being mindful that this may affect solubility.
8. Sterile filter the solution if required for downstream applications (e.g., cell culture).
9. Store the solution at the recommended temperature (typically 2-8 °C).

Visualizations



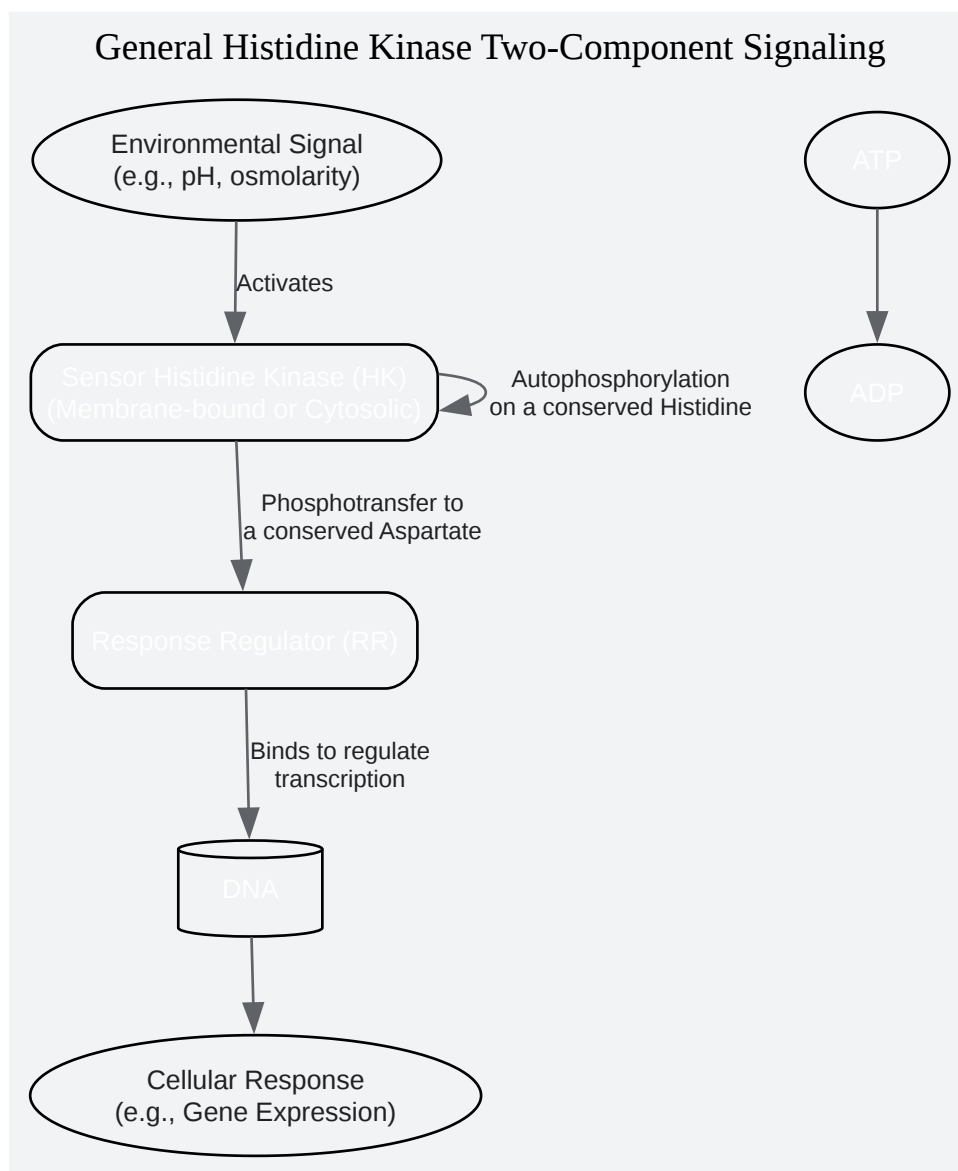
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Caption: Experimental workflow for preparing and troubleshooting **D-Histidine monohydrochloride** solutions.



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Caption: Logical relationships between key factors and solubility outcomes for **D-Histidine monohydrochloride**.



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Caption: Simplified diagram of a generic Histidine Kinase signaling pathway.

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- To cite this document: BenchChem. [D-Histidine monohydrochloride solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1330029#d-histidine-monohydrochloride-solubility-issues-and-solutions>]

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